

# Navigating the Thermochemical Landscape of Cerium Ammonium Sulfate: A Technical Guide

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## Compound of Interest

Compound Name: *Cerium ammonium sulfate*

Cat. No.: *B13801578*

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## Introduction

**Cerium ammonium sulfate**, with the chemical formula  $(\text{NH}_4)_4\text{Ce}(\text{SO}_4)_4 \cdot 2\text{H}_2\text{O}$ , is a double salt of cerium in its +4 oxidation state. It is recognized for its strong oxidizing properties and finds applications in various chemical processes, including organic synthesis and analytical chemistry. Despite its utility, a comprehensive public database of its fundamental thermochemical properties—such as enthalpy of formation, standard molar entropy, and Gibbs free energy of formation—is not readily available in the surveyed scientific literature. This guide provides a summary of the known physical and chemical characteristics of **cerium ammonium sulfate** and outlines the detailed experimental protocols that would be employed to determine its thermochemical data.

## Physicochemical Properties

While specific thermochemical data is sparse, several key physical and chemical properties of **cerium ammonium sulfate** have been documented. These are summarized in the table below.

Property	Value	Source
Molecular Formula	$(\text{NH}_4)_4\text{Ce}(\text{SO}_4)_4 \cdot 2\text{H}_2\text{O}$	[1]
Molecular Weight	632.55 g/mol	[2]
Appearance	Orange-red crystalline solid	[1]
Melting Point	130 °C (decomposes)	[2]
Solubility	Soluble in water	[1]
Primary Hazard	Strong Oxidizer	[3]

## Experimental Protocols for Thermochemical Characterization

The determination of the thermochemical properties of a compound like **cerium ammonium sulfate** requires precise calorimetric and thermal analysis techniques. The following sections detail the generalized experimental protocols for these methods.

### Solution Calorimetry for Enthalpy of Solution

Solution calorimetry is a technique used to measure the enthalpy change when a substance dissolves in a solvent. This data is crucial for calculating the enthalpy of formation.

Principle: The heat absorbed or released when a known quantity of **cerium ammonium sulfate** is dissolved in a suitable solvent (e.g., dilute sulfuric acid to prevent hydrolysis) is measured by monitoring the temperature change of the solution within a calibrated calorimeter.

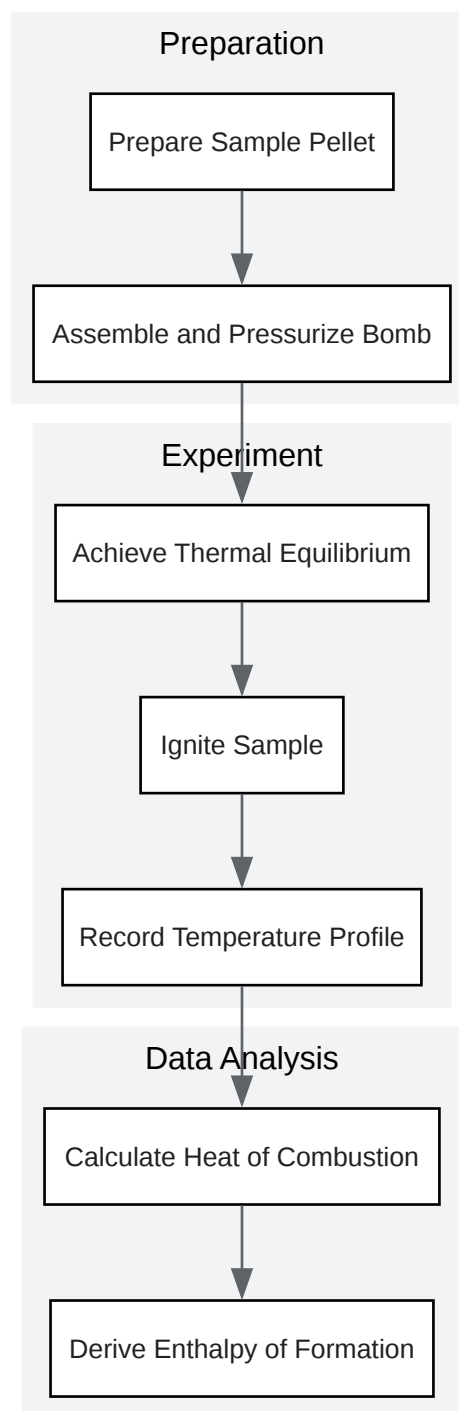
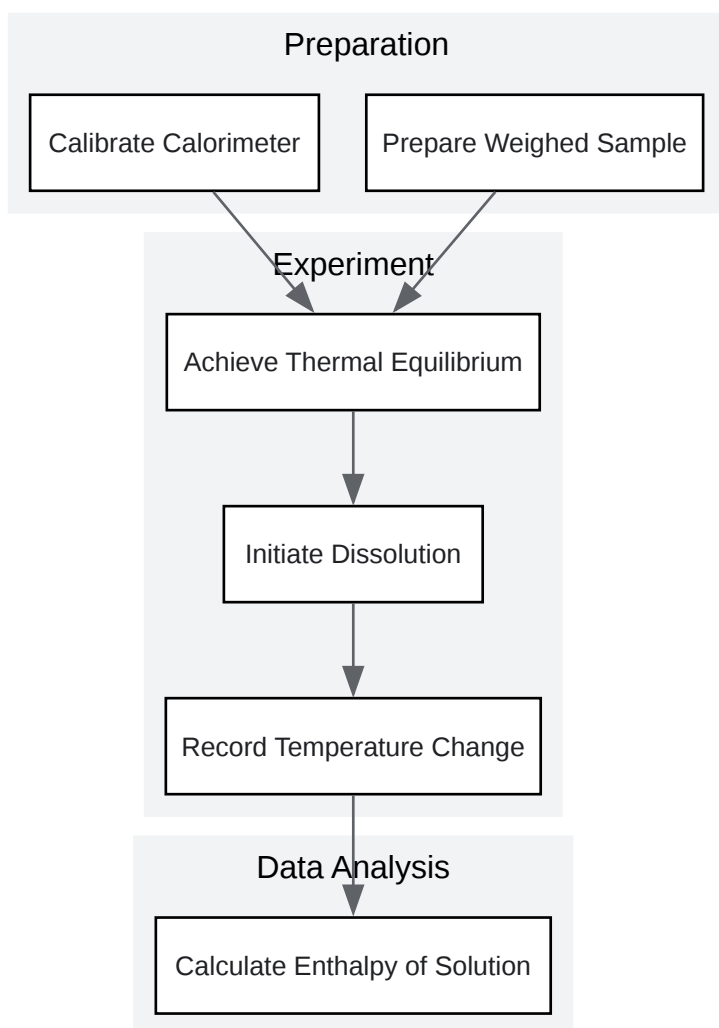
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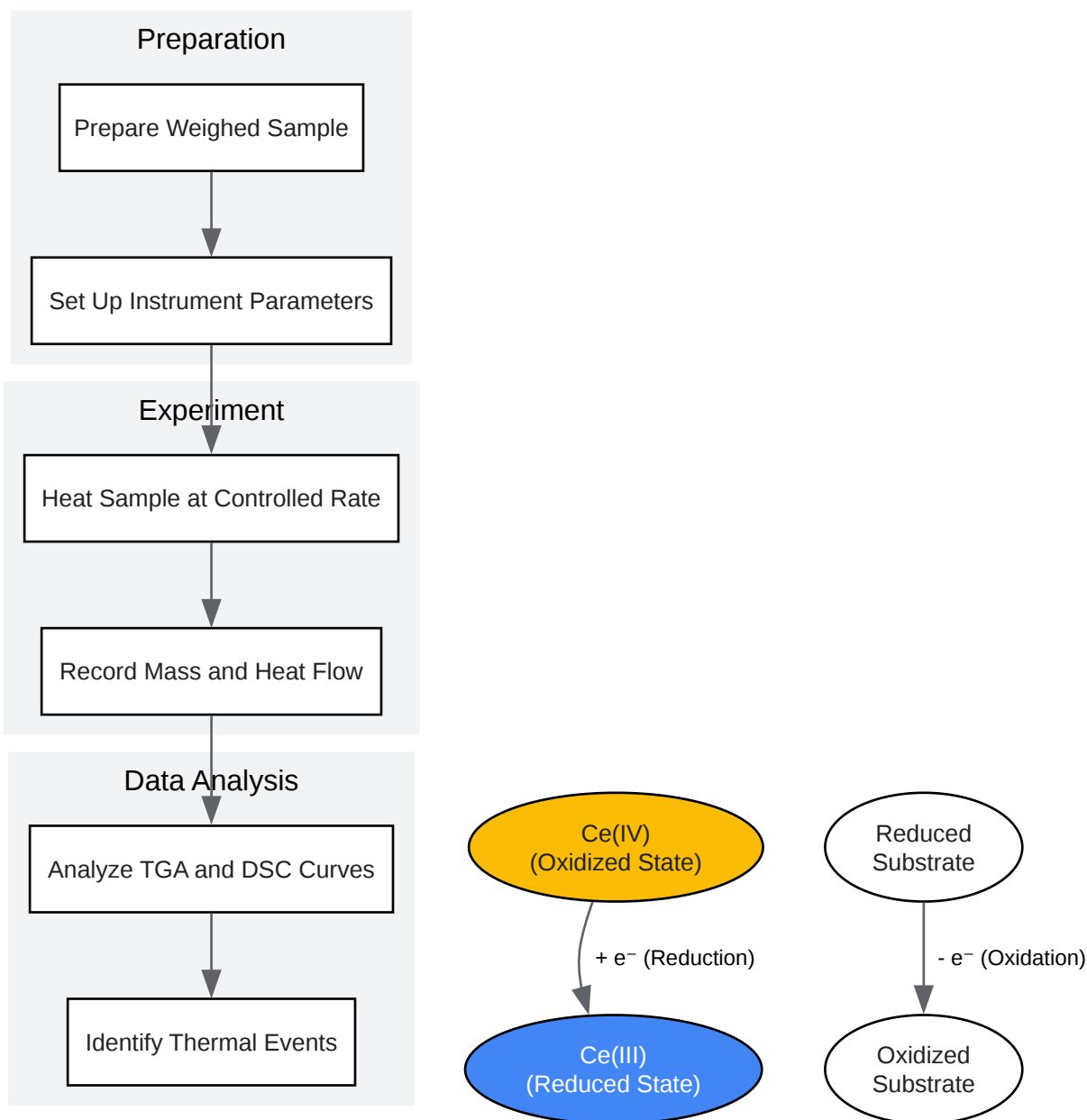
- Isothermal or isoperibol solution calorimeter
- High-precision thermometer (e.g., platinum resistance thermometer)
- Stirrer
- Calibration heater

- Data acquisition system

Procedure:

- Calorimeter Calibration: The heat capacity of the calorimeter and solvent is determined by introducing a known amount of electrical energy through the calibration heater and measuring the resulting temperature rise.[\[4\]](#)
- Sample Preparation: A precisely weighed sample of **cerium ammonium sulfate** is encapsulated in a sealed ampoule.
- Dissolution: The ampoule is submerged in the solvent within the calorimeter. Once thermal equilibrium is reached, the ampoule is broken, and the salt dissolves.
- Temperature Measurement: The temperature of the solution is continuously monitored before, during, and after the dissolution process until a stable final temperature is achieved.[\[5\]](#)
- Calculation: The enthalpy of solution is calculated from the observed temperature change, the heat capacity of the calorimeter system, and the moles of the dissolved sample.





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